

Structure Elucidation of 2-(3-Bromo-3-butenyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(3-Bromo-3-butenyl)benzoic acid

Cat. No.: B1291781

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation of the novel compound, **2-(3-Bromo-3-butenyl)benzoic acid**. Due to the absence of direct experimental data in the current literature, this document outlines a plausible synthetic route and presents predicted spectroscopic data based on the analysis of analogous chemical structures. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and characterization of this and related molecules. Detailed hypothetical experimental protocols, predicted spectral data, and logical workflows are provided to facilitate further investigation.

Introduction

2-(3-Bromo-3-butenyl)benzoic acid is an aromatic carboxylic acid bearing a reactive vinyl bromide moiety. This structural combination suggests potential applications in medicinal chemistry and materials science, where the vinyl bromide can serve as a handle for further functionalization through cross-coupling reactions, and the benzoic acid group provides a site for amide or ester formation. The precise characterization of this molecule is paramount for its potential use in drug development and other scientific endeavors. This guide details the proposed synthesis and a thorough, predictive analysis of its spectroscopic properties.

Proposed Synthesis

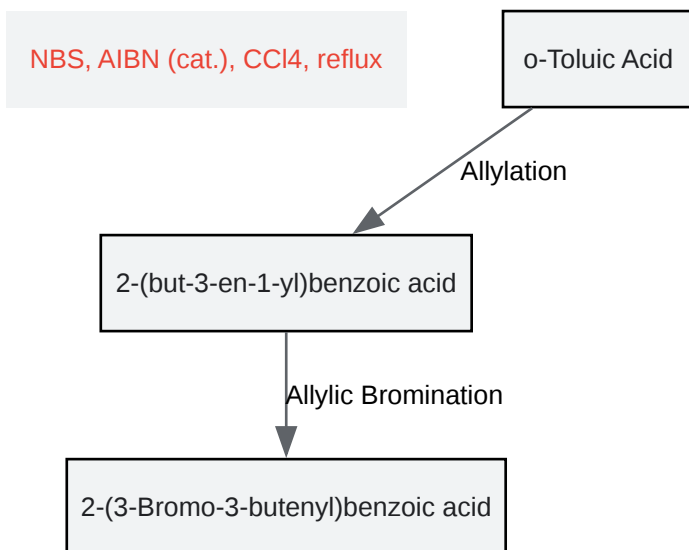
The synthesis of **2-(3-Bromo-3-butenyl)benzoic acid** can be envisioned as a two-step process starting from commercially available ortho-toluic acid.

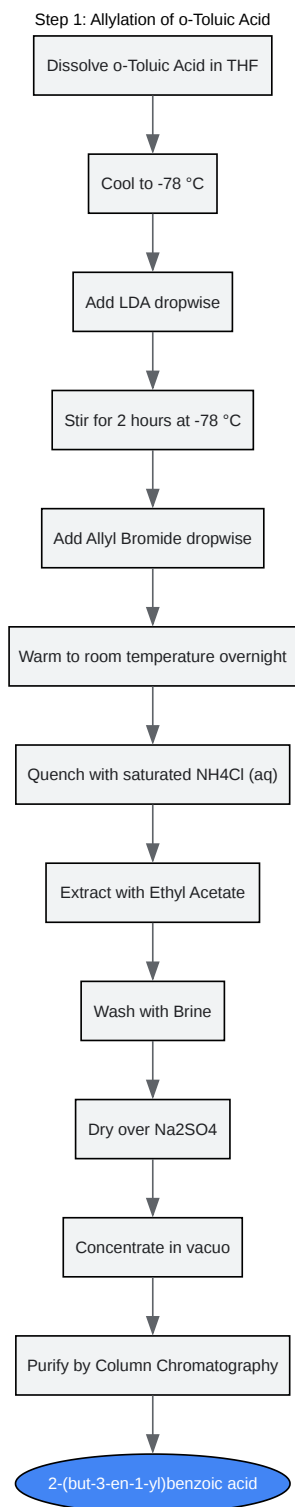
- **Allylation of ortho-Toluic Acid:** The first step involves the deprotonation of the benzylic methyl group of o-toluic acid using a strong base like Lithium Diisopropylamide (LDA), followed by quenching with allyl bromide to yield the precursor, 2-(but-3-en-1-yl)benzoic acid.
- **Allylic Bromination:** The precursor is then subjected to allylic bromination using N-Bromosuccinimide (NBS) and a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, under photochemical or thermal conditions. This selectively introduces a bromine atom at the allylic position of the butenyl side chain.

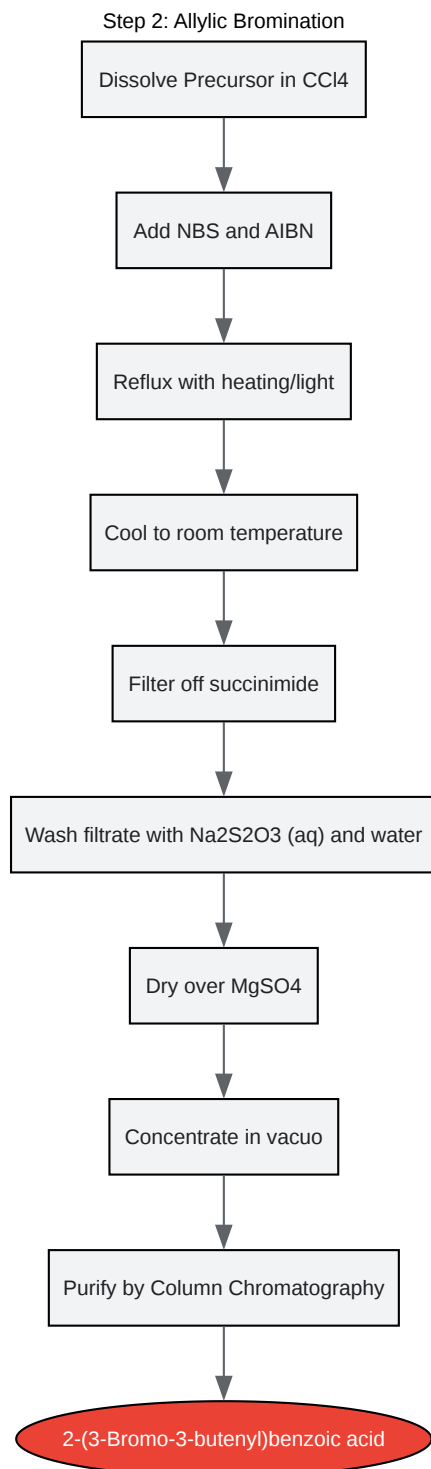
The overall synthetic workflow is depicted in the following diagram:

Proposed Synthesis of 2-(3-Bromo-3-butenyl)benzoic acid

1. LDA, THF, -78 °C
2. Allyl Bromide







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